

Introduction: The Significance of the Brominated Benzoxazinone Scaffold

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Compound of Interest

Compound Name: 5-bromo-3,4-dihydro-2H-1,3-benzoxazin-2-one

CAS No.: 1784839-34-4

Cat. No.: B2870098

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The 1,3-benzoxazine and its related benzoxazinone core structures are privileged heterocyclic systems in medicinal chemistry and materials science.^{[1][2]} These scaffolds are integral to a wide range of biologically active compounds, demonstrating potential as antimicrobial, anticancer, anti-inflammatory, and antihypertensive agents.^{[1][3][4]} The introduction of a bromine atom at the 5-position of the 1,3-benzoxazinone ring system is a strategic modification. Halogenation, particularly with bromine, can significantly modulate a molecule's physicochemical properties, including lipophilicity, metabolic stability, and binding interactions with biological targets. This alteration can enhance potency and refine the pharmacokinetic profile of a potential therapeutic agent.

This guide serves as a technical resource for researchers, scientists, and drug development professionals, offering a consolidated overview of the core physical properties of 5-bromo-1,3-benzoxazinone derivatives. We will delve into the experimental data, characterization methodologies, and computational insights that define this important class of compounds, providing a foundation for their synthesis, analysis, and application in drug discovery.

Core Physicochemical and Structural Properties

The physical properties of a molecule are critical determinants of its behavior in both chemical and biological systems. For 5-bromo-1,3-benzoxazinone derivatives, these properties dictate everything from reaction conditions and purification strategies to solubility and bioavailability.

Melting Point and Solid-State Characteristics

The melting point (m.p.) is a fundamental indicator of purity and is influenced by the crystal lattice energy, molecular weight, and intermolecular forces. While data for a wide range of 5-bromo-1,3-benzoxazinone derivatives is not consolidated in a single source, analysis of related structures provides valuable benchmarks. For instance, the closely related 5-Bromo-1H-benzo[d][5][6]oxazine-2,4-dione has a listed molecular weight of 242.03 g/mol .[7][8][9] The introduction of different substituents onto this core structure will alter the melting point based on their contribution to molecular symmetry and packing efficiency.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Reference
5-Bromo-1,3-benzoxazole	C ₇ H ₄ BrNO	198.02	37-42	[10]
6-Bromo-1,3-benzoxazol-2(3H)-one	C ₇ H ₄ BrNO ₂	214.01	196-197	[11]
5-Bromo-1H-benzo[d][5][6]oxazine-2,4-dione	C ₈ H ₄ BrNO ₃	242.03	Not specified	[7][8][9]

Note: The table includes closely related bromo-benzoxazole and benzoxazinone structures to provide context due to the limited availability of a comprehensive list for specifically 5-bromo-1,3-benzoxazinone derivatives.

Solubility Profile

The solubility of these derivatives is critical for their formulation and biological testing. Generally, benzoxazinone derivatives exhibit solubility in polar aprotic solvents. One study explicitly notes that a synthesized benzoxazinone derivative was soluble in dimethylformamide (DMF).^[5] Based on the structure, which contains both a polar lactam-like moiety and a nonpolar bromophenyl ring, solubility is expected to be moderate in solvents like dichloromethane (DCM), chloroform, and ethyl acetate, and poor in water. The XLogP3 value, an indicator of lipophilicity, for 5-bromo-1H-benzo[d][5][6]oxazine-2,4-dione is computed to be 1.7, suggesting a preference for lipid environments over aqueous ones.^[9]

Computational Properties for Drug Development

Computational modeling provides key insights into the drug-like properties of molecules before extensive laboratory synthesis and testing. These parameters are crucial for predicting a compound's pharmacokinetic behavior.

Property	Value (for 5-bromo-1H-benzo[d][5][6]oxazine-2,4-dione)	Significance in Drug Discovery
Molecular Weight	242.03 g/mol ^[9]	Influences absorption and diffusion; values <500 are preferred (Lipinski's Rule of 5).
XLogP3 (Lipophilicity)	1.7 ^[9]	Measures lipophilicity, affecting solubility, absorption, and membrane permeability.
Hydrogen Bond Donors	1 ^[8]	The N-H group can participate in hydrogen bonding with biological targets.
Hydrogen Bond Acceptors	3 ^[8]	The carbonyl oxygens and the ring oxygen can act as hydrogen bond acceptors.
Polar Surface Area (TPSA)	55.4 Å ² ^[9]	Predicts drug transport properties, including blood-brain barrier penetration.

Spectroscopic Characterization

Unambiguous structure determination relies on a combination of spectroscopic techniques. The bromine atom provides a unique isotopic signature in mass spectrometry, while the core scaffold gives rise to characteristic signals in NMR and IR spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The aromatic region of the ^1H NMR spectrum is key for confirming the substitution pattern. For a 5-bromo derivative, the protons on the benzene ring will appear as a distinct set of signals, typically between δ 7.0 and 8.5 ppm. The specific chemical shifts and coupling constants depend on the other substituents present. The N-H proton, if present, often appears as a broad singlet. Signals for methylene groups in the oxazine ring, such as -N-CH₂-O-, typically appear in the δ 4.5-5.5 ppm range.[\[12\]](#)
- ^{13}C NMR: The carbonyl carbon of the oxazinone ring is a key diagnostic signal, typically appearing far downfield in the δ 160-170 ppm region.[\[5\]](#) The carbon atom attached to the bromine (C-5) will also have a characteristic chemical shift, and the remaining aromatic carbons will appear in the δ 110-150 ppm range.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify key functional groups. The most prominent absorption band for 1,3-benzoxazinone derivatives is the carbonyl (C=O) stretch, which is typically strong and sharp, appearing around 1680-1710 cm⁻¹.[\[13\]](#)[\[14\]](#) Additionally, N-H stretching vibrations can be observed in the 3100-3400 cm⁻¹ region.[\[15\]](#)

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides structural information through fragmentation patterns. A key feature of 5-bromo derivatives is the isotopic pattern of bromine. Bromine has two abundant isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio. This results in two molecular ion peaks (M and M+2) of nearly equal intensity, which is a definitive indicator of the presence of a single bromine atom in the molecule.

Experimental Methodologies

The reliable characterization of physical properties begins with pure material. This section outlines a general synthesis protocol and a standard workflow for characterization.

General Synthesis Protocol for 1,3-Benzoxazinone Derivatives

The synthesis of the benzoxazinone core often involves the cyclization of an N-acylantranilic acid.^[14] This protocol is a representative example.

Step 1: N-Acylation of Anthranilic Acid

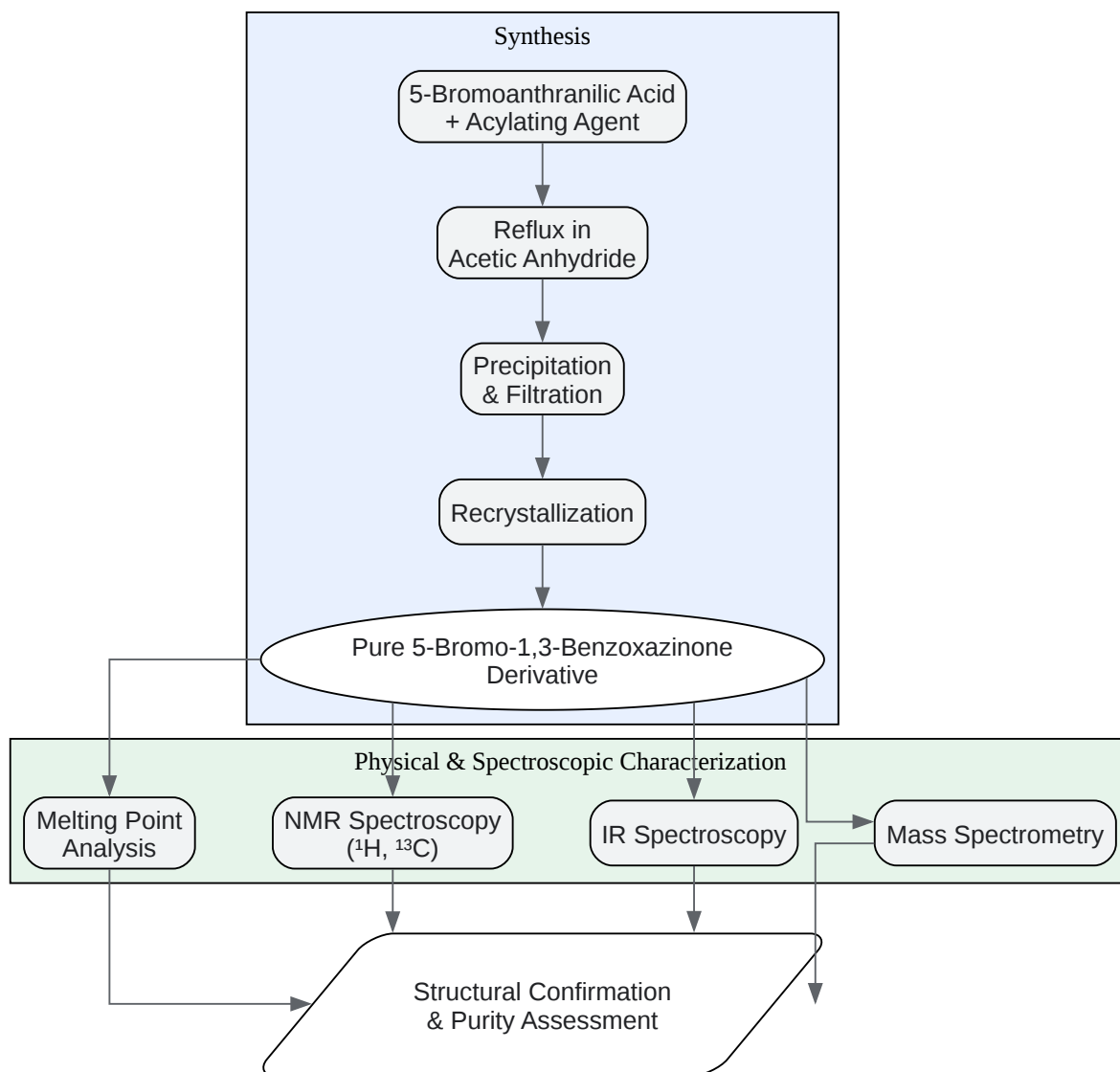
- Dissolve the starting anthranilic acid derivative in a suitable solvent (e.g., acetic acid).
- Add the desired acylating agent (e.g., acetic anhydride or an acyl chloride) dropwise at room temperature.
- Heat the reaction mixture to reflux for 2-4 hours to drive the reaction to completion.
- Cool the mixture and pour it into ice water to precipitate the N-acylantranilic acid product.
- Filter, wash with water, and dry the solid product.

Step 2: Cyclization to form the Benzoxazinone Ring

- Reflux the N-acylantranilic acid from Step 1 in an excess of a dehydrating agent, such as acetic anhydride, for 3-5 hours.^{[5][16]}
- After reflux, cool the reaction mixture.
- Pour the cooled mixture into crushed ice with vigorous stirring to precipitate the 1,3-benzoxazinone derivative.
- Filter the crude product, wash thoroughly with water and a cold ethanol rinse.
- Recrystallize the product from a suitable solvent (e.g., ethanol) to obtain the pure compound.^[5]

Visualization of Core Structure and Characterization Workflow

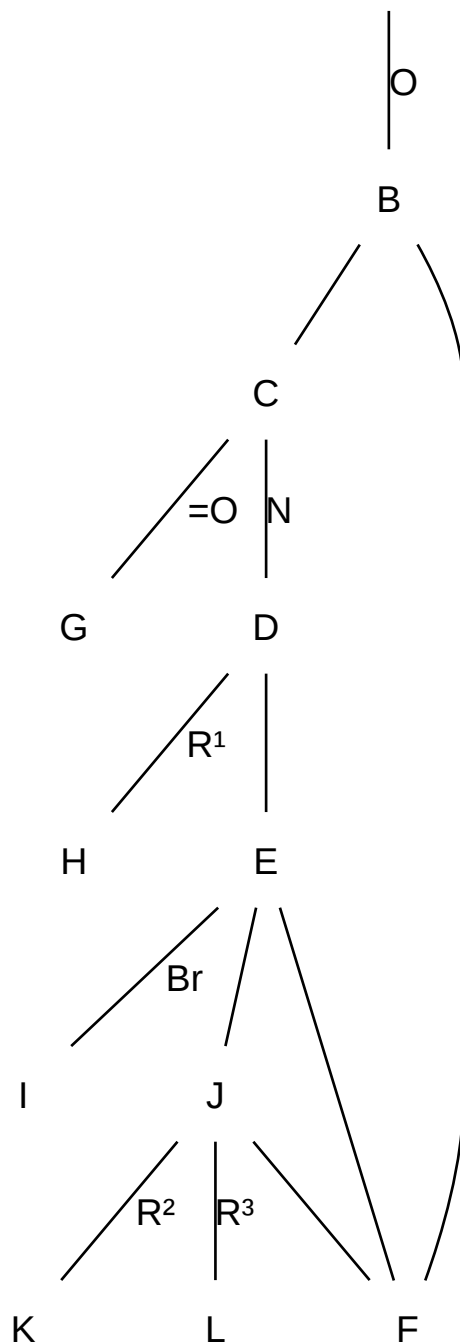
A logical workflow is essential for the systematic characterization of newly synthesized compounds.



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Synthesis and Characterization Workflow

General Structure of 5-Bromo-1,3-Benzoxazinone

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Core 5-Bromo-1,3-Benzoxazinone Structure

Conclusion

The physical properties of 5-bromo-1,3-benzoxazinone derivatives are foundational to their development in medicinal chemistry and beyond. Key characteristics such as melting point, solubility, and detailed spectroscopic signatures (NMR, IR, MS) provide the necessary data for purity assessment, structural confirmation, and prediction of behavior in biological systems. The bromine substituent not only offers a convenient handle for further synthetic transformations but also imparts a unique isotopic signature for mass spectrometry and influences the overall lipophilicity and electronic nature of the molecule. This guide provides a consolidated reference for these properties, underpinning the rational design and development of novel compounds based on this versatile scaffold.

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